

physical and chemical properties of L-Glutamine- $^{13}\text{C}_5$

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Compound of Interest

Compound Name: *L-Glutamine- $^{13}\text{C}_5$*

Cat. No.: B7802202

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L-Glutamine- $^{13}\text{C}_5$: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, L-Glutamine- $^{13}\text{C}_5$ serves as a powerful tool in metabolic research. This stable isotope-labeled amino acid is instrumental in tracing the metabolic fate of glutamine within cellular systems, offering profound insights into biochemical pathways critical in fields such as oncology, immunology, and neurobiology.

L-Glutamine, the most abundant amino acid in the human body, is a key player in a multitude of metabolic processes, including nucleotide synthesis, redox homeostasis, and energy production. By replacing the naturally occurring ^{12}C atoms with the heavier ^{13}C isotope at all five carbon positions, L-Glutamine- $^{13}\text{C}_5$ enables the precise tracking and quantification of glutamine's contribution to these pathways using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. This technical guide provides an in-depth overview of the physical and chemical properties of L-Glutamine- $^{13}\text{C}_5$, detailed experimental protocols for its use, and visualizations of the key metabolic pathways it helps to elucidate.

Core Physical and Chemical Properties

The fundamental characteristics of L-Glutamine- $^{13}\text{C}_5$ are crucial for its effective application in experimental settings. The following tables summarize its key physical, chemical, and analytical properties.

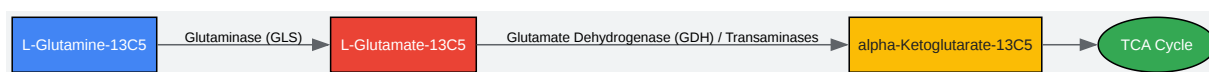
Identifier	Value	Source
CAS Number	184161-19-1	[MedChemExpress, Sigma-Aldrich]
Molecular Formula	$^{13}\text{C}_5\text{H}_{10}\text{N}_2\text{O}_3$	[MedChemExpress]
Molecular Weight	151.11 g/mol	[MedChemExpress, Sigma-Aldrich]
Synonyms	L-Glutamic acid 5-amide- $^{13}\text{C}_5$, (S)-2,5-Diamino-5-oxopentanoic acid- $^{13}\text{C}_5$, L-Glutamine- $\text{ul-}^{13}\text{C}$	[Sigma-Aldrich]

Property	Value	Source
Appearance	White to off-white solid	[Sigma-Aldrich]
Melting Point	185 °C (decomposes)	[Sigma-Aldrich]
Solubility	Soluble in water (16.67 mg/mL, requires warming and sonication) and 1 M HCl (50 mg/mL).	[MedChemExpress, Sigma-Aldrich]
Optical Activity	$[\alpha]_{25/D} +33.0^\circ$ (c = 2 in 5 M HCl)	[Sigma-Aldrich]
Storage	Store at room temperature, protected from light and moisture.	[Cambridge Isotope Laboratories, Inc.]

Specification	Value	Source
Isotopic Purity	≥ 98 atom % ^{13}C	[Sigma-Aldrich]
Chemical Purity	$\geq 95\%$ (CP)	[Sigma-Aldrich]
Mass Shift	M+5	[Sigma-Aldrich]

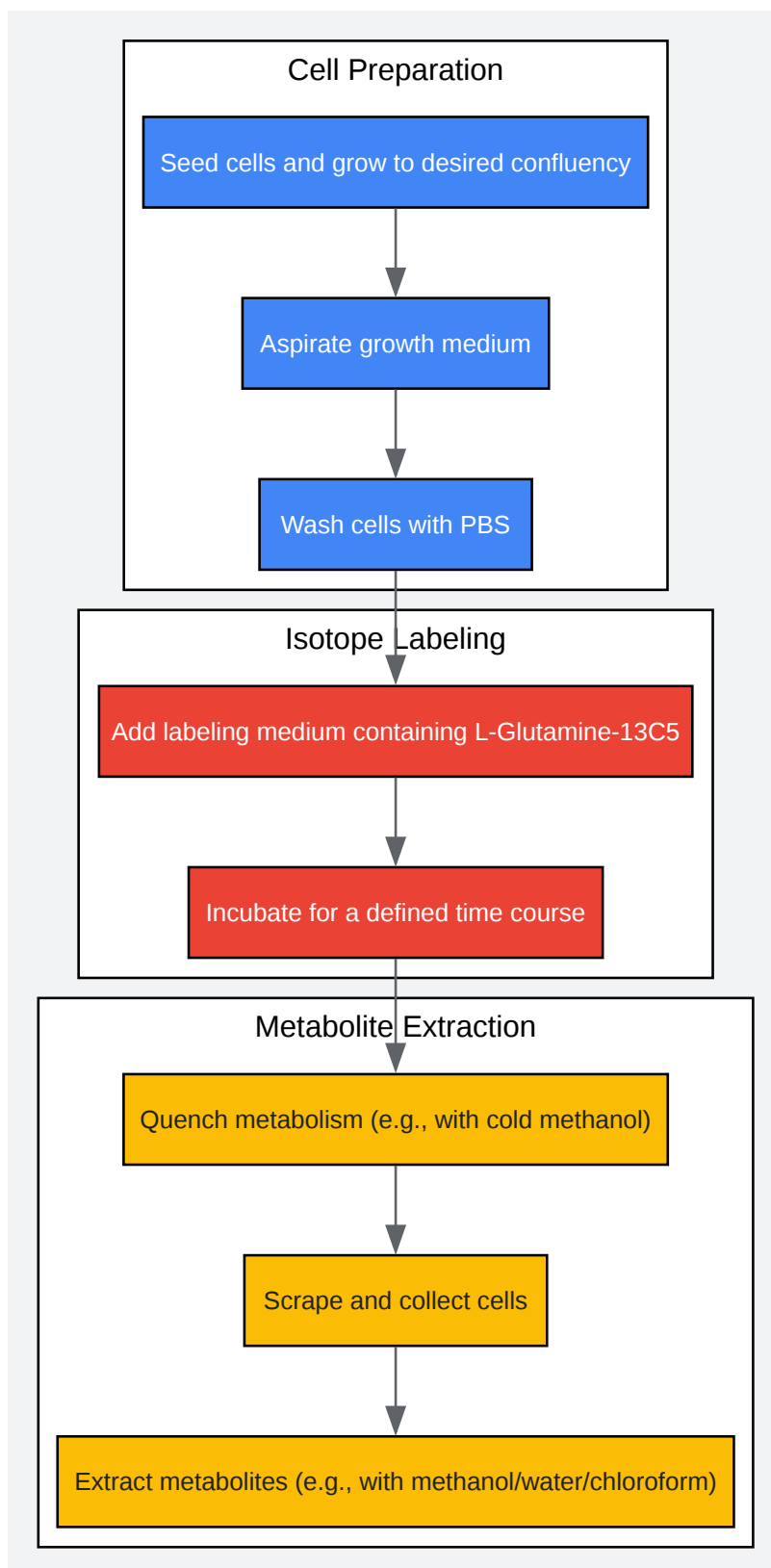
Key Metabolic Pathways of Glutamine

L-Glutamine- $^{13}\text{C}_5$ is primarily used to trace the flow of carbon atoms through central carbon metabolism. The following diagrams, generated using the DOT language, illustrate the major metabolic fates of glutamine.



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Caption: Oxidative glutamine metabolism (Glutaminolysis).



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